

Application Notes and Protocols for Single-Molecule Spectroscopy with Pyrromethene 650

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Compound of Interest

Compound Name: Pyrromethene 650

Cat. No.: B1259201

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Introduction

Pyrromethene 650 (PM650) is a fluorescent dye belonging to the BODIPY class, known for its high absorption coefficient, good quantum yield, and excellent photostability, making it a valuable tool for single-molecule spectroscopy (SMS). These characteristics allow for the detection and tracking of individual molecules, providing insights into molecular interactions, conformational changes, and reaction kinetics at the nanoscale. This document provides detailed application notes and protocols for utilizing **Pyrromethene 650** in single-molecule imaging experiments, with a focus on Total Internal Reflection Fluorescence (TIRF) microscopy.

Photophysical Properties of Pyrromethene 650

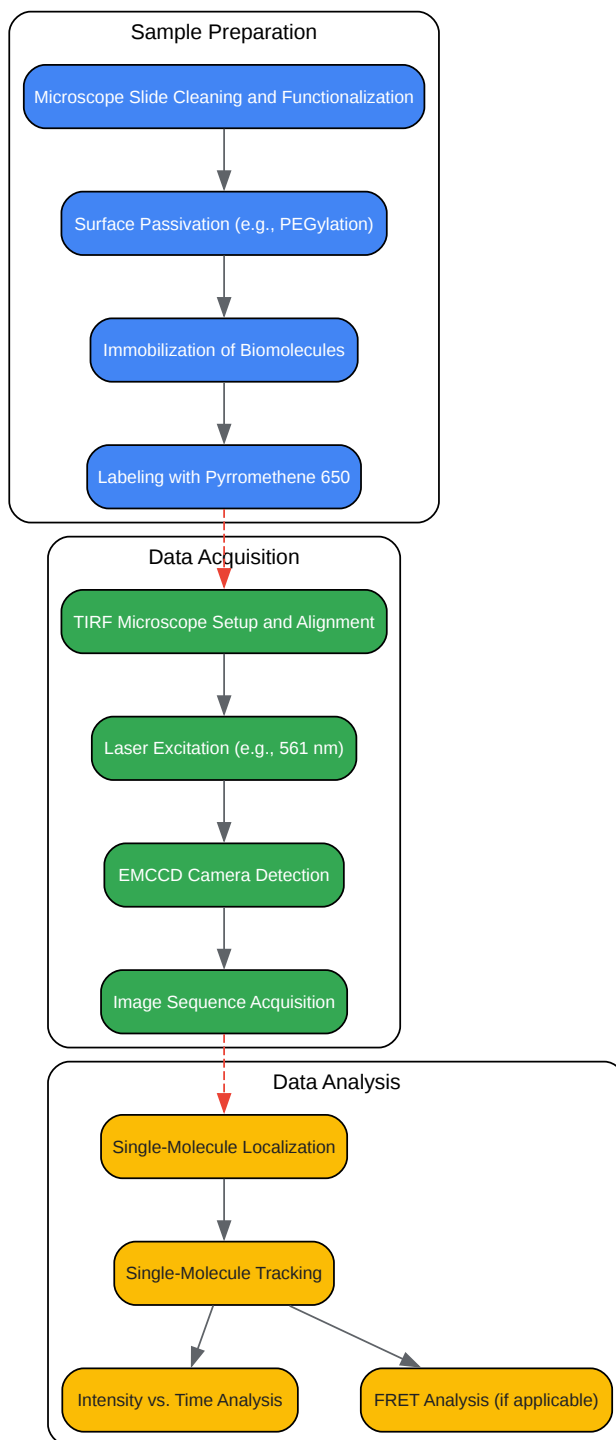
A summary of the key photophysical properties of **Pyrromethene 650** is presented in the table below. This data is essential for designing and calibrating single-molecule experiments.

Property	Value	Solvent	Reference
Absorption Maximum (λ_{abs})	588 nm	Ethanol	[1]
Emission Maximum (λ_{em})	612 nm	Ethanol	[1]
Molar Extinction Coefficient (ϵ)	$4.6 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	Ethanol	[1]
Fluorescence Quantum Yield (Φ_{f})	0.54	Ethanol	[1]
Photostability	High	Various	[2]

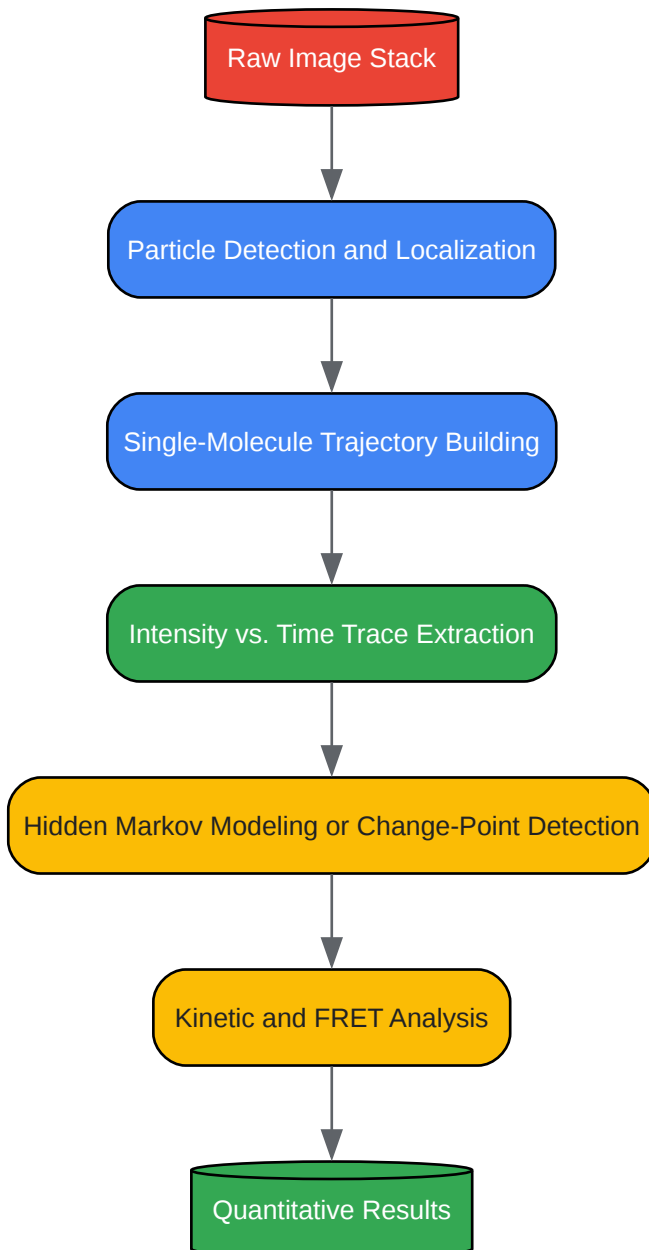
Experimental Workflow for Single-Molecule Spectroscopy

The general workflow for a single-molecule spectroscopy experiment using **Pyrromethene 650** involves several key stages, from sample preparation to data analysis. A graphical representation of this workflow is provided below.

Experimental Workflow for Single-Molecule Spectroscopy



Single-Molecule Data Analysis Pipeline



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References

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- 2. cpb.iphy.ac.cn [cpb.iphy.ac.cn]
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